

Initial safety and handling guidelines for Tetradecamethylcycloheptasiloxane

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Compound of Interest

Compound Name: Tetradecamethylcycloheptasiloxane

Cat. No.: B052647

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Tetradecamethylcycloheptasiloxane: A Technical Safety and Handling Guide

This technical guide provides an in-depth overview of the initial safety and handling guidelines for **Tetradecamethylcycloheptasiloxane** (CAS No. 107-50-6), also known as D7. The information is intended for researchers, scientists, and professionals in drug development who may be working with this compound. It is important to note that while comprehensive safety data for many chemicals is readily available, there is limited specific experimental data on the toxicity of **Tetradecamethylcycloheptasiloxane**.^[1] Much of the health-related information for cyclic volatile methyl siloxanes (cVMS) as a group is modeled on the more extensively studied compounds, D4 (Octamethylcyclotetrasiloxane) and D5 (Decamethylcyclopentasiloxane).^[1] Therefore, a cautious approach to handling is recommended.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Tetradecamethylcycloheptasiloxane** is presented in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C ₁₄ H ₄₂ O ₇ Si ₇
Molecular Weight	519.07 g/mol
Appearance	Colorless to almost colorless, clear liquid
Melting Point	-32°C
Boiling Point	151°C at 2.7 kPa (20 mmHg)
Density	0.9703 g/cm ³
Refractive Index	1.4020 to 1.4060
Flash Point	≥ 93.3 °C (200 °F)
Solubility	Slightly soluble in Benzene and Chloroform

Hazard Identification and Classification

According to the majority of company notifications to the ECHA C&L Inventory, **Tetradecamethylcycloheptasiloxane** does not meet the criteria for classification as a hazardous substance under the Globally Harmonized System (GHS).[2] However, some safety data sheets indicate that it may cause serious eye irritation.[3][4] Given the limited toxicological data, it is prudent to handle this chemical with care, assuming it may have potential health effects.

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure safety in a laboratory setting. The following guidelines should be strictly adhered to.

Handling

- Ventilation: Handle in a well-ventilated area.[2][5] If vapors or aerosols are likely to be generated, use local exhaust ventilation.[3][4]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves and safety glasses with side-shields.[2][3][4][5] If exposure limits

are exceeded or irritation is experienced, a full-face respirator should be used.[2][5]

- Hygiene: Wash hands and face thoroughly after handling.[3][4] Avoid contact with skin, eyes, and clothing.[2][3][4][5]
- Ignition Sources: Use non-sparking tools and take measures to prevent electrostatic discharge.[2][5]

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][5]
- Incompatible Materials: Store away from incompatible materials such as oxidizing agents.[3][4]
- Foodstuffs: Store separately from foodstuff containers.[2][5]

Emergency Procedures

In the event of an emergency, the following procedures should be followed.

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration and seek immediate medical attention.[2][4]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[2][4]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[2][4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[2][4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2][5]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus.[2][5]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves.[2] Ensure adequate ventilation and remove all sources of ignition.[2]
- Environmental Precautions: Prevent the chemical from entering drains, as discharge into the environment should be avoided.[2]
- Containment and Cleanup: Collect the spillage and place it in a suitable, closed container for disposal.[2]

Toxicological Information and Experimental Data

There is a significant lack of specific toxicological data for

Tetradecamethylcycloheptasiloxane. [1] Most safety data sheets report "no data available" for acute toxicity, skin corrosion/irritation, and carcinogenicity. [5]

Human exposure to D7 can occur through inhalation, dermal contact, and oral routes. [1]

Studies on other cyclic volatile methyl siloxanes (cVMS) have shown that inhalation exposure can lead to adverse effects in the liver and lungs of laboratory animals. [1] Long-term inhalation exposure to cVMS may also pose a potential cancer hazard. [1] While these findings are for related compounds, they highlight the need for caution when handling

Tetradecamethylcycloheptasiloxane.

Detailed experimental protocols for toxicological studies specifically on

Tetradecamethylcycloheptasiloxane are not readily available in the public domain.

Ecological Information

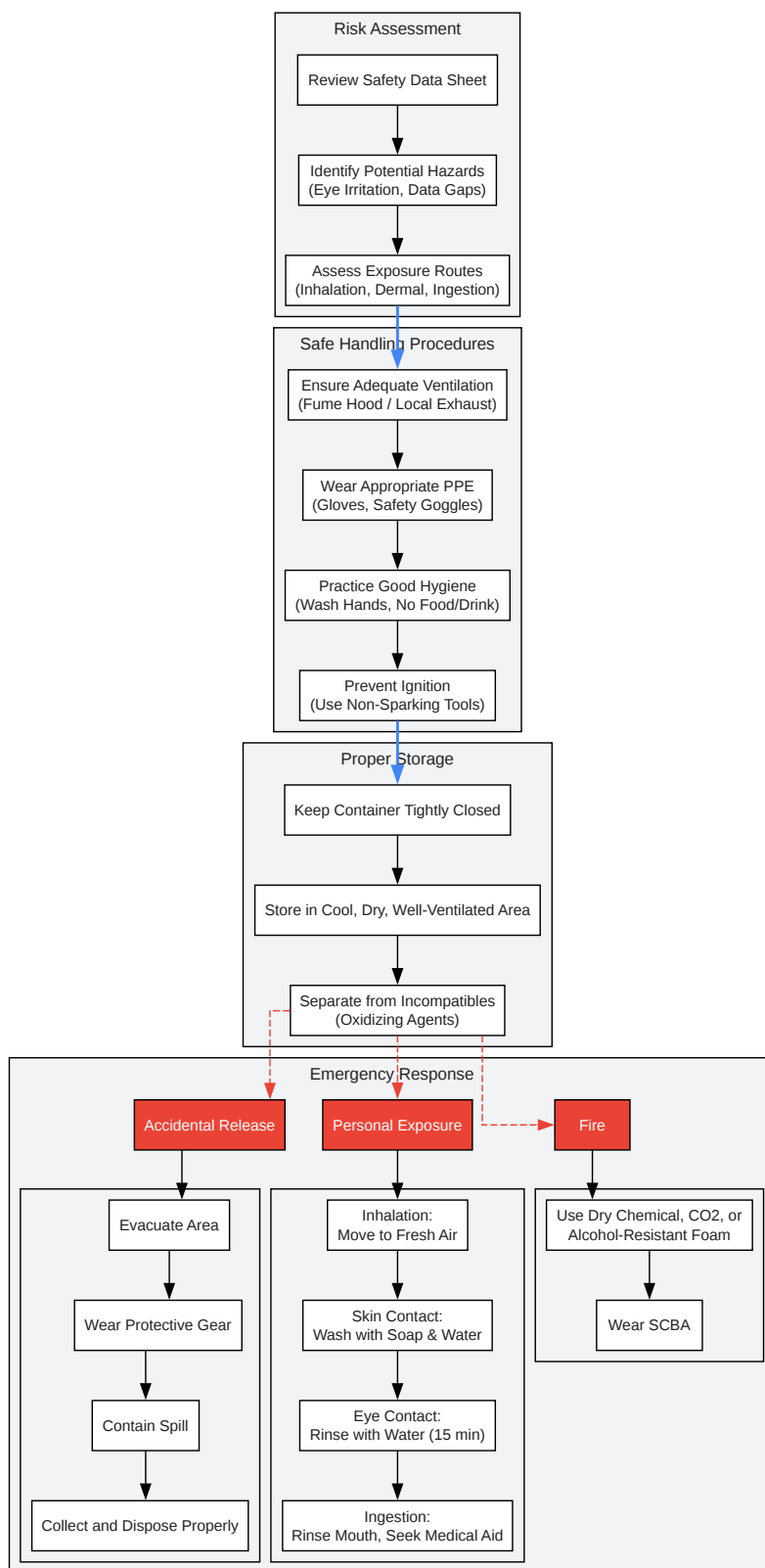
Similar to the toxicological data, there is a scarcity of information regarding the ecological effects of **Tetradecamethylcycloheptasiloxane**. Safety data sheets consistently state "no data available" for toxicity to fish, daphnia, and other aquatic invertebrates. [5] It is designated as a marine xenobiotic metabolite. [2] Discharge into the environment should be avoided. [2]

Disposal Considerations

Dispose of **Tetradecamethylcycloheptasiloxane** and its container in accordance with local, regional, and national regulations. The material may be sent to a licensed chemical destruction plant.^[5] Do not contaminate water, foodstuffs, or sewer systems.^[5]

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Tetradecamethylcycloheptasiloxane**, from initial risk assessment to emergency response.



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Caption: Workflow for safe handling of **Tetradecamethylcycloheptasiloxane**.

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